

Application Notes & Protocols: N-Methyldodecylamine in Advanced Drug Delivery Systems

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Compound of Interest

Compound Name: *N-Methyldodecylamine*

CAS No.: 7311-30-0

Cat. No.: B1205229

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I. Foreword: The Untapped Potential of a Versatile Amphiphile

In the dynamic field of nanomedicine, the rational design of drug delivery systems hinges on the selection of functional excipients that can respond to physiological cues. **N-Methyldodecylamine**, a secondary aliphatic amine with the formula $\text{CH}_3(\text{CH}_2)_{11}\text{NHCH}_3$, represents a compelling yet underutilized molecule for creating intelligent, stimulus-responsive drug carriers. Its unique structure—a 12-carbon lipophilic tail and a protonatable secondary amine headgroup—positions it as an ideal candidate for pH-sensitive formulations.^{[1][2]}

This guide moves beyond a simple recitation of facts to provide a deep, mechanistic-driven framework for leveraging **N-Methyldodecylamine** in two key areas: as a surrogate ionizable lipid in Lipid Nanoparticles (LNPs) for nucleic acid delivery and as a pH-responsive surfactant in nanoemulsions for controlled release of hydrophobic drugs. The protocols herein are built upon established, validated formulation principles, adapted to incorporate the specific properties of **N-Methyldodecylamine**, empowering researchers to pioneer its application.

II. Physicochemical Properties & Mechanistic Rationale

The efficacy of **N-Methyldodecylamine** in drug delivery is rooted in its fundamental chemical properties. Understanding these properties is crucial for predicting its behavior in a biological environment and for designing robust delivery systems.

Property	Value	Significance in Drug Delivery	Source(s)
Molecular Formula	C ₁₃ H ₂₉ N	-	[3]
Molecular Weight	199.38 g/mol	Influences molecular packing in lipid bilayers and micelles.	[4]
Structure	Secondary Aliphatic Amine	The secondary amine is a protonatable group, forming the basis of its pH-responsiveness.	[1]
Density (25 °C)	~0.795 g/mL	Relevant for formulation calculations and phase behavior.	[4]
Solubility	Not miscible in water	The pronounced hydrophobicity of the dodecyl chain drives self-assembly in aqueous media.	[1][3]
Functional Group	Amine (Protonatable)	Enables pH-triggered charge switching from neutral to cationic, crucial for endosomal escape.	[1]

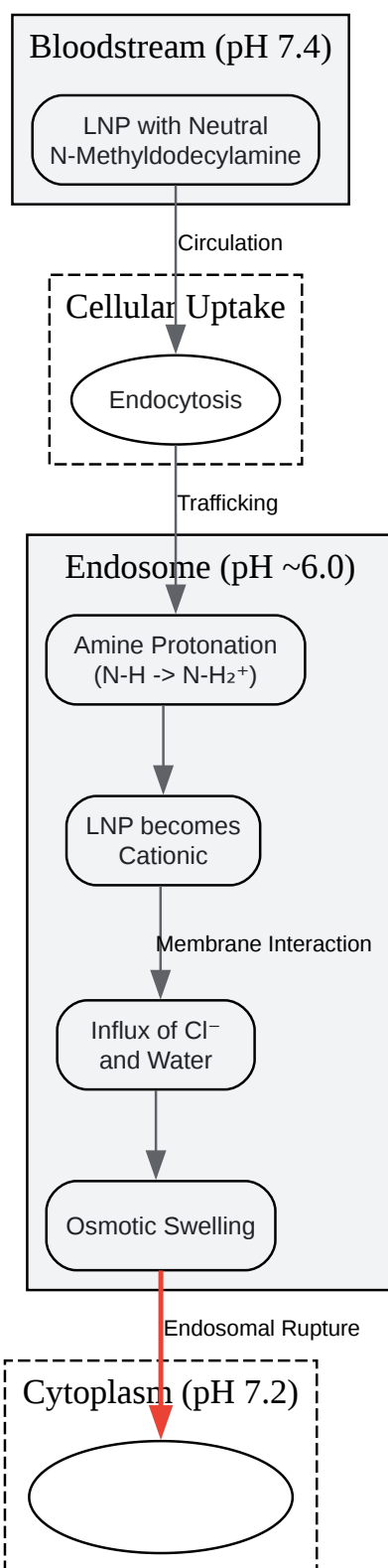
The Core Mechanism: pH-Dependent Protonation and Endosomal Escape

The central nervous system of **N-Methyldodecylamine**'s functionality is its secondary amine group. In neutral environments, such as the bloodstream (pH ~7.4), the amine is largely deprotonated and electrically neutral. This neutrality is advantageous for minimizing non-specific interactions with serum proteins and reducing systemic toxicity.[\[3\]](#)

However, upon cellular uptake via endocytosis, the nanoparticle is trafficked into the endosome, where the internal pH drops to ~6.0-6.5, and further to ~5.0 in the lysosome.[\[5\]](#) In this acidic milieu, the secondary amine of **N-Methyldodecylamine** becomes protonated, acquiring a positive charge. This charge-switching event is the trigger for drug release and is paramount for delivering macromolecular cargo, like nucleic acids, to the cytoplasm.

This process, often termed the "proton sponge effect," leads to two critical outcomes:

- **Membrane Destabilization:** The newly cationic **N-Methyldodecylamine** headgroups interact electrostatically with the anionic lipids of the endosomal membrane, disrupting the bilayer integrity.[\[6\]](#)[\[7\]](#)
- **Osmotic Lysis:** The influx of protons (H^+) followed by a passive influx of chloride ions (Cl^-) and water into the endosome increases the internal osmotic pressure, causing the vesicle to swell and rupture, releasing the nanoparticle's payload into the cytoplasm.[\[8\]](#) This escape from the endo-lysosomal pathway is essential to prevent the degradation of the therapeutic cargo.[\[9\]](#)[\[10\]](#)



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Caption: Mechanism of pH-triggered endosomal escape mediated by **N-Methyldodecylamine**.

III. Application Protocol 1: Formulation of pH-Responsive Lipid Nanoparticles (LNPs) for siRNA Delivery

This protocol describes the formulation of LNPs using a microfluidic mixing technique, where **N-Methyldodecylamine** serves as the key ionizable lipid component for encapsulating siRNA.

A. Rationale for Component Selection

- **N-Methyldodecylamine** (Ionizable Lipid): Provides the pH-responsive trigger for endosomal escape.
- **DSPC** (1,2-distearoyl-sn-glycero-3-phosphocholine): A saturated helper lipid that provides structural stability to the nanoparticle.[\[2\]](#)
- **Cholesterol**: Modulates the fluidity and integrity of the lipid bilayer, enhancing stability and promoting membrane fusion.[\[11\]](#)
- **DMG-PEG2000** (1,2-dimyristoyl-rac-glycero-3-methoxypolyethylene glycol-2000): A PEGylated lipid that forms a hydrophilic corona on the LNP surface, preventing aggregation and reducing opsonization, thereby prolonging circulation time.[\[12\]](#)

B. Materials & Reagents

- **N-Methyldodecylamine** (CAS 7311-30-0)
- **DSPC** (Avanti Polar Lipids)
- **Cholesterol** (Sigma-Aldrich)
- **DMG-PEG2000** (Avanti Polar Lipids)
- **siRNA** targeting a gene of interest (e.g., GAPDH)
- **Ethanol** (200 proof, anhydrous)
- **Citrate Buffer** (50 mM, pH 4.0)

- Phosphate Buffered Saline (PBS), pH 7.4
- Microfluidic mixing device (e.g., NanoAssemblr Benchtop, Precision NanoSystems)

C. Step-by-Step Formulation Protocol

- Preparation of Lipid Stock Solution (Organic Phase):
 - In a sterile glass vial, dissolve **N-Methyldodecylamine**, DSPC, Cholesterol, and DMG-PEG2000 in anhydrous ethanol to achieve a molar ratio of 50:10:38.5:1.5.
 - The total lipid concentration should be between 10-25 mg/mL. For example, prepare a 12.5 mg/mL total lipid stock.
 - Vortex thoroughly until all lipids are fully dissolved, resulting in a clear solution.
- Preparation of siRNA Solution (Aqueous Phase):
 - Dilute the siRNA stock in 50 mM citrate buffer (pH 4.0) to a final concentration of 0.1-0.2 mg/mL.
 - The acidic buffer ensures that the **N-Methyldodecylamine** will be protonated upon mixing, facilitating electrostatic complexation with the negatively charged siRNA backbone.
- Microfluidic Mixing:
 - Set up the microfluidic mixing system according to the manufacturer's instructions.
 - Load the lipid-ethanol solution into one syringe and the siRNA-buffer solution into another.
 - Set the flow rate ratio of the aqueous phase to the organic phase at 3:1.
 - Set a total flow rate of 12 mL/min.
 - Initiate the mixing process. The rapid mixing of the ethanol stream with the aqueous buffer causes a change in solvent polarity, leading to the self-assembly of lipids around the siRNA core, forming LNPs.[\[13\]](#)
- Dialysis and Purification:

- Collect the resulting milky-white LNP suspension.
- To remove the ethanol and non-encapsulated siRNA, dialyze the suspension against PBS (pH 7.4) for at least 6 hours at 4°C using a dialysis cassette (10 kDa MWCO). Change the buffer at least twice.
- This step is critical as it also shifts the external pH to physiological levels, rendering the LNP surface relatively neutral.
- Sterilization and Storage:
 - Sterilize the final LNP formulation by passing it through a 0.22 µm syringe filter.
 - Store the LNPs at 4°C. For long-term storage, assess stability at -20°C or -80°C.

IV. Application Protocol 2: Formulation of a pH-Triggered Nanoemulsion for Hydrophobic Drug Delivery

This protocol details the preparation of an oil-in-water (O/W) nanoemulsion using a high-energy ultrasonication method. **N-Methyldodecylamine** is incorporated as a pH-sensitive co-surfactant to trigger drug release in acidic environments.

A. Rationale for Component Selection

- Oil Phase (e.g., Miglyol 812): A medium-chain triglyceride that serves as a biocompatible carrier for hydrophobic drugs.
- Primary Surfactant (e.g., Polysorbate 80): A non-ionic surfactant with a high HLB value to stabilize the oil droplets in the aqueous phase.
- **N-Methyldodecylamine** (pH-Responsive Co-surfactant): At neutral pH, its lipophilic tail will anchor in the oil phase while its polar head orients at the interface. Upon protonation at low pH, the increased polarity of the headgroup can destabilize the interface, promoting drug release.^[14]
- Aqueous Phase: Deionized water or a suitable buffer.

B. Materials & Reagents

- Hydrophobic drug (e.g., Paclitaxel, Curcumin)
- Miglyol 812 (or other suitable oil)
- Polysorbate 80 (Tween® 80)
- **N-Methyldodecylamine**
- Deionized water
- Probe sonicator or high-pressure homogenizer

C. Step-by-Step Formulation Protocol

- Preparation of the Oil Phase:
 - Dissolve the hydrophobic drug in Miglyol 812 at the desired concentration (e.g., 5 mg/mL).
 - Add **N-Methyldodecylamine** to the oil phase. A starting point is 1-2% (w/w) of the total formulation.
 - Gently warm and stir the mixture until a clear, homogenous solution is obtained.
- Preparation of the Aqueous Phase:
 - Dissolve Polysorbate 80 in deionized water. A typical concentration is 2-5% (w/w).
- Formation of Coarse Emulsion:
 - Slowly add the oil phase to the aqueous phase while stirring at high speed (e.g., 800 rpm) with a magnetic stirrer.
 - Continue stirring for 15-20 minutes to form a coarse pre-emulsion.
- High-Energy Homogenization:

- Submerge the beaker containing the coarse emulsion in an ice bath to dissipate heat generated during sonication.
- Insert the probe of the sonicator into the emulsion.
- Apply high-energy sonication (e.g., 400 W, 20 kHz) in pulsed mode (e.g., 10 seconds ON, 5 seconds OFF) for a total of 10-15 minutes.[\[15\]](#)
- The intense acoustic cavitation and shear forces will break down the large oil droplets into the nano-scale range (<200 nm).
- Characterization and Storage:
 - Allow the nanoemulsion to equilibrate to room temperature.
 - Characterize the formulation as described in the next section.
 - Store in a sealed glass vial at 4°C.

V. Protocols for Characterization and Validation

A rigorous characterization is essential to ensure the quality, stability, and functionality of the formulated nanoparticles.

lysing them with a surfactant (e.g., 1% Triton X-100). Then, measure the fluorescence of an unlysed sample, which corresponds to unencapsulated siRNA (F_{free}).

- $EE\% = [(F_{\text{total}} - F_{\text{free}}) / F_{\text{total}}] \times 100$
- Causality: High EE% (>90%) is crucial for ensuring a sufficient therapeutic dose is delivered and for minimizing effects from free, unencapsulated drug.

C. In Vitro pH-Triggered Drug Release

- Method: Use a dialysis bag method. Place a known amount of the nano-formulation into a dialysis bag (appropriate MWCO). Submerge the bag in two separate beakers of release medium: one buffered to pH 7.4 and the other to pH 5.5. Maintain at 37°C with gentle stirring. At predetermined time points, withdraw samples from the release medium and quantify the drug concentration using HPLC or a suitable spectroscopic method.[\[16\]](#)
- Trustworthiness: A valid pH-responsive system will show minimal drug release (<10-15%) at pH 7.4 over 24-48 hours, but a significantly accelerated and higher cumulative release at pH 5.5. This directly demonstrates the destabilizing effect of **N-Methyldodecylamine** protonation.

Target Characteristic	LNP for siRNA	Nanoemulsion for Hydrophobic Drug
Hydrodynamic Diameter	80 - 150 nm	50 - 200 nm
Polydispersity Index (PDI)	< 0.2	< 0.25
Zeta Potential (pH 7.4)	-10 to +5 mV	-15 to 0 mV
Zeta Potential (pH 5.5)	+20 to +40 mV	+10 to +30 mV
Encapsulation Efficiency	> 90%	> 85%
Drug Release at pH 7.4 (24h)	< 10%	< 15%
Drug Release at pH 5.5 (24h)	> 60%	> 70%

VI. Conclusion

N-Methyldodecylamine is a molecule with intrinsic properties that are highly desirable for the creation of next-generation, intelligent drug delivery systems. Its simple structure belies a sophisticated functionality: the ability to act as a pH-sensitive switch. By understanding its mechanism of action and applying robust formulation principles, researchers can develop novel LNP and nanoemulsion platforms capable of site-specific drug release, thereby enhancing therapeutic efficacy while minimizing off-target effects. The protocols and insights provided in this guide serve as a foundational blueprint for unlocking the full potential of this versatile compound in nanomedicine.

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